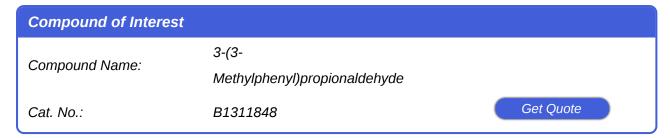


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An In-depth Technical Guide to 3-(3-Methylphenyl)propionaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 3-(3-

Methylphenyl)propionaldehyde, a key aromatic aldehyde. The document details its chemical identity, physical and chemical properties, synthesis, and analytical methodologies, making it an essential resource for professionals in research and development.

Chemical Identity

3-(3-Methylphenyl)propionaldehyde is an organic compound characterized by a benzene ring substituted with a methyl group at the meta position and a propanal group. Its chemical structure is fundamental to its properties and applications, particularly in the fields of fragrance and pharmaceutical synthesis. One of its notable, albeit often uncommercialized, roles is as an impurity in the manufacturing of the drug Cinacalcet[1][2][3].

A variety of synonyms and identifiers are used to denote **3-(3-Methylphenyl)propionaldehyde** in scientific literature and chemical databases. These are summarized in the table below for clarity and cross-referencing.



Identifier Type	Identifier
IUPAC Name	3-(3-methylphenyl)propanal
CAS Number	95416-60-7[1][2][3][4]
Molecular Formula	C10H12O[4]
Synonyms	3-(m-tolyl)propanal[2][4], 3- Methylbenzenepropanal[1][3], Benzenepropanal, 3-methyl-[3][4], M-TOLYL- PROPIONALDEHYDE[4], 3-M-TOLYL- PROPIONALDEHYDE[4], 3-TOLYL- PROPIONALDEHYDE[4]

While **3-(3-Methylphenyl)propionaldehyde** is utilized in the fragrance industry, specific trade names for this compound are not widely documented in readily available literature. It is often supplied by chemical manufacturers under its chemical name or CAS number[4][5].

Physicochemical Properties

The physical and chemical characteristics of **3-(3-Methylphenyl)propionaldehyde** are crucial for its handling, application, and analysis. The following table summarizes key quantitative data.



Property	Value	Notes
Molecular Weight	148.20 g/mol [4]	
Appearance	Colorless to light yellow liquid	Based on supplier information.
Boiling Point	Data not available for the aldehyde. The precursor, 3-(3-methylphenyl)-1-propanol, has a boiling point of 147 °C at 20 Torr.	This suggests the aldehyde would have a slightly lower boiling point.
Density	Data not available for the aldehyde. The precursor, 3-(3-methylphenyl)-1-propanol, has a density of 0.977 g/cm ³ .	The aldehyde's density is expected to be similar.
Refractive Index	Data not available for the aldehyde. The precursor, 3-(3-methylphenyl)-1-propanol, has a refractive index of 1.520.	The aldehyde's refractive index is expected to be in a similar range.
Solubility	Soluble in organic solvents such as ethanol and acetone.	General solubility for similar aromatic aldehydes.

Experimental Protocols

A common and effective method for the synthesis of **3-(3-Methylphenyl)propionaldehyde** is the oxidation of its corresponding alcohol, 3-(3-methylphenyl)-1-propanol. This method is widely used for the preparation of aldehydes from primary alcohols.

Principle: The primary alcohol is oxidized using a mild oxidizing agent to yield the aldehyde. Care must be taken to prevent over-oxidation to the carboxylic acid.

Materials:

- 3-(3-methylphenyl)-1-propanol
- Pyridinium chlorochromate (PCC) or Dess-Martin periodinane (DMP)

Foundational & Exploratory



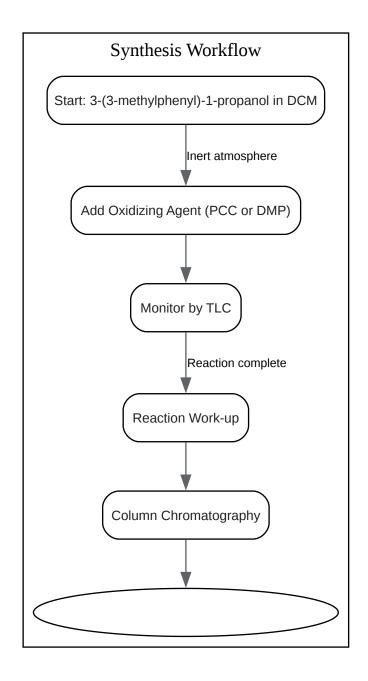


- Anhydrous dichloromethane (DCM)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for elution
- Sodium bicarbonate solution (saturated)
- Sodium thiosulfate solution (saturated)
- Magnesium sulfate (anhydrous)

Procedure:

- Reaction Setup: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 3-(3-methylphenyl)-1-propanol in anhydrous DCM.
- Oxidation: To the stirred solution, add the oxidizing agent (e.g., 1.5 equivalents of PCC or DMP) portion-wise at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Work-up: Upon completion, the reaction mixture is filtered through a pad of silica gel to remove the chromium salts (if using PCC) or diluted with diethyl ether and washed sequentially with saturated sodium bicarbonate and saturated sodium thiosulfate solutions (if using DMP).
- Purification: The organic layer is dried over anhydrous magnesium sulfate, filtered, and the
 solvent is removed under reduced pressure. The crude product is then purified by flash
 column chromatography on silica gel using a hexane/ethyl acetate gradient to afford the pure
 3-(3-Methylphenyl)propionaldehyde.





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A simplified workflow for the synthesis of **3-(3-Methylphenyl)propionaldehyde**.

GC-MS is a powerful analytical technique for the identification and quantification of volatile and semi-volatile organic compounds like **3-(3-Methylphenyl)propionaldehyde**.

Principle: The sample is vaporized and separated based on the components' boiling points and interactions with the stationary phase of the GC column. The separated components then enter



the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fingerprint for identification.

Instrumentation:

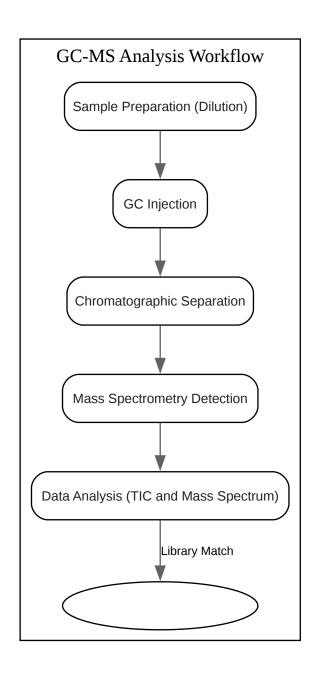
- Gas Chromatograph with a Mass Selective Detector (MSD)
- Capillary Column: A non-polar or medium-polarity column (e.g., HP-5MS, DB-5MS) is suitable.
- Carrier Gas: Helium at a constant flow rate.
- Injector: Split/splitless injector.

Typical GC-MS Parameters:

Parameter	Setting
Column	HP-5MS, 30 m x 0.25 mm, 0.25 μ m film thickness
Inlet Temperature	250 °C
Injection Mode	Split (e.g., 50:1)
Injection Volume	1 μL
Oven Program	Initial: 60 °C (hold 2 min), Ramp: 10 °C/min to 280 °C (hold 5 min)
Carrier Gas	Helium, 1.0 mL/min
MSD Transfer Line	280 °C
MS Ion Source	230 °C
MS Quadrupole	150 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	m/z 40-400



Data Analysis: The resulting total ion chromatogram (TIC) will show a peak corresponding to **3- (3-Methylphenyl)propionaldehyde** at a specific retention time. The mass spectrum of this peak can be compared to a reference library (e.g., NIST) for confirmation of its identity.



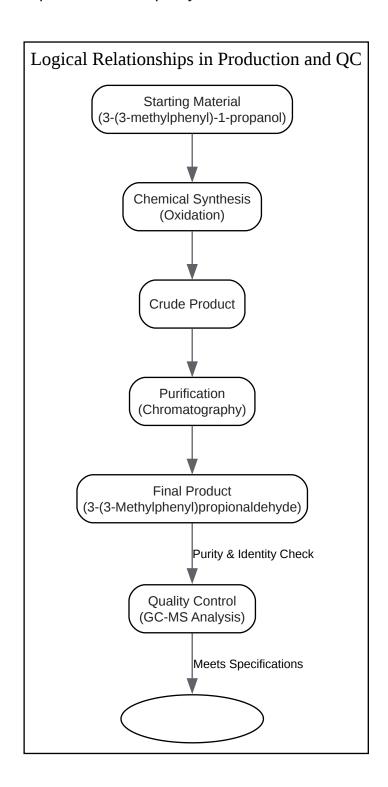
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A generalized workflow for the GC-MS analysis of **3-(3-Methylphenyl)propionaldehyde**.

Signaling Pathways and Logical Relationships



As a fragrance ingredient and a potential building block in drug synthesis, understanding the logical relationships in its production and quality control is crucial.



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Logical flow from raw material to final product release for **3-(3-Methylphenyl)propionaldehyde**.

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